

# In-depth Technical Guide: Physicochemical Properties of *trans*-4-Isopropylcyclohexanecarboxylic Acid

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## Compound of Interest

	<i>trans</i> -4-
Compound Name:	<i>Isopropylcyclohexanecarboxylic acid</i>
Cat. No.:	B134217

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This technical guide provides a detailed overview of the physicochemical properties of ***trans*-4-Isopropylcyclohexanecarboxylic acid**, with a primary focus on its melting point. This compound is a key intermediate in the synthesis of various pharmaceuticals, notably as a precursor to the hypoglycemic agent Nateglinide.<sup>[1][2]</sup> A thorough understanding of its physical characteristics is crucial for its application in drug development and manufacturing.

## Core Physicochemical Data

The following table summarizes the key quantitative data for ***trans*-4-Isopropylcyclohexanecarboxylic acid**.

Property	Value	Units
Melting Point	95	°C [3][4][5]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	-
Molecular Weight	170.25	g/mol [3][6]
Boiling Point	263.8	°C (at 760 mmHg) [3][4][5]
Density	0.996	g/cm <sup>3</sup> [3][4][5]
Flash Point	126.9	°C [3][5]
Appearance	White to off-white crystalline solid/powder	- [3][5]
Solubility	Slightly soluble in DMSO and Methanol	- [2][4]
CAS Number	7077-05-6	- [3][4][5]

## Experimental Protocol: Melting Point Determination

The melting point of **trans-4-Isopropylcyclohexanecarboxylic acid** is determined using the capillary method, a standard and widely accepted technique for crystalline organic solids. [7][8] This method is recognized by major pharmacopeias. [3]

### Apparatus:

- Melting point apparatus (e.g., Mel-Temp, SRS OptiMelt, or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Calibrated thermometer or digital temperature probe

### Procedure:

- Sample Preparation:
  - Ensure the **trans-4-Isopropylcyclohexanecarboxylic acid** sample is completely dry and in a powdered form.[7][9] If the sample consists of coarse crystals, gently grind it to a fine powder using a mortar and pestle.[8][9]
  - Load the powdered sample into a capillary tube by tapping the open end of the tube into the powder.[10]
  - Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.[6][11]
- Initial Rapid Determination (Optional but Recommended):
  - Insert the capillary tube into the heating block of the melting point apparatus.
  - Heat the sample at a rapid rate (e.g., 10-20 °C per minute) to quickly determine an approximate melting range.[1] This provides a target for the more precise measurement.
- Accurate Melting Point Determination:
  - Allow the apparatus to cool to at least 20°C below the approximate melting point observed in the previous step.[11]
  - Insert a new capillary tube with the sample into the apparatus.
  - Set the apparatus to heat at a slow, controlled rate, typically 1-2 °C per minute, once the temperature is within approximately 15-20 °C of the expected melting point.[11][12]
  - Observe the sample closely through the magnifying lens.
  - Record the temperature at which the first droplet of liquid is observed (the onset of melting).[10]
  - Continue heating at the slow rate and record the temperature at which the last solid crystal disappears, and the sample is completely liquid.[10]

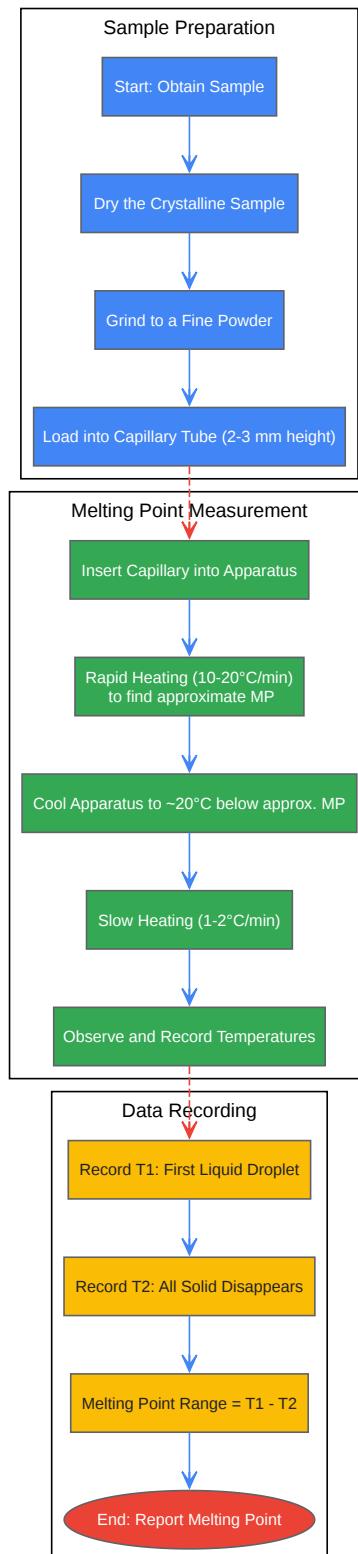
- The recorded temperature range from the onset of melting to complete liquefaction is the melting point range of the substance. For a pure compound, this range is typically narrow (0.5-1.0 °C).
- For regulatory purposes, the melting point can be defined as the temperature at which the substance is completely melted.[3]

- Post-Measurement:
  - Turn off the heating element and allow the apparatus to cool.
  - Dispose of the used capillary tube appropriately. Do not reuse capillary tubes.[13]

## Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting point of **trans-4-Isopropylcyclohexanecarboxylic acid**.

## Melting Point Determination Workflow

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Caption: Workflow for determining the melting point of a crystalline solid.

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